

Safeguarding Your Laboratory: Proper Disposal of 5'-Methylthioadenosine-d3

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Compound of Interest		
Compound Name:	5'-Methylthioadenosine-d3	
Cat. No.:	B15140906	Get Quote

For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **5'-Methylthioadenosine-d3**, a deuterated analogue of the endogenous nucleoside 5'-Methylthioadenosine (MTA). Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Immediate Safety and Handling Precautions

Before disposal, it is crucial to handle **5'-Methylthioadenosine-d3** with care. Based on the safety data sheet for its non-deuterated counterpart, the compound is classified as harmful if swallowed. Standard laboratory personal protective equipment (PPE) should be worn, including safety glasses, gloves, and a lab coat. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood. In case of accidental ingestion, seek immediate medical attention and consult the product's Safety Data Sheet (SDS).

Step-by-Step Disposal Protocol

The disposal of **5'-Methylthioadenosine-d3** must be conducted in accordance with all local, regional, and national regulations. The following is a general procedural guide. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

Waste Identification and Segregation:



- Properly identify the waste as non-hazardous or hazardous chemical waste according to your institution's guidelines and local regulations. While some suppliers may ship this compound as non-hazardous for transport, this does not automatically exempt it from hazardous waste regulations upon disposal.[1]
- Do not mix 5'-Methylthioadenosine-d3 waste with other waste streams unless explicitly permitted by your EHS department.

Containerization:

- Use a designated, properly labeled, and leak-proof container for the collection of solid 5'-Methylthioadenosine-d3 waste.
- For solutions, use a designated, sealed, and compatible waste container. Ensure the
 container is labeled with the full chemical name ("5'-Methylthioadenosine-d3") and any
 known hazards.
- · Waste Accumulation and Storage:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is secure and away from incompatible materials.
- Request for Disposal:
 - Once the waste container is full or ready for disposal, follow your institution's procedure for requesting a chemical waste pickup from the EHS department.
 - Do not dispose of **5'-Methylthioadenosine-d3** down the drain or in regular trash.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **5'-Methylthioadenosine-d3**.

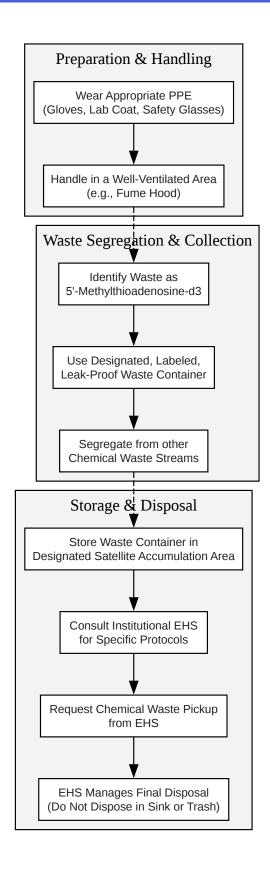


Property	Value	Source
CAS Number	174838-38-1	[1][2]
Molecular Weight	300.3 g/mol	[2]
Purity	≥99% deuterated forms (d1-d3)	[2]
Hazard Classification	Acute toxicity - oral 4 (Harmful if swallowed) - Based on non-deuterated analogue	

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **5'-Methylthioadenosine-d3**.





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Disposal workflow for 5'-Methylthioadenosine-d3.



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References

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